

# Tebufenpyrad storage stability in crop samples

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Tebufenpyrad

CAS No.: 119168-77-3

Cat. No.: S544821

Get Quote

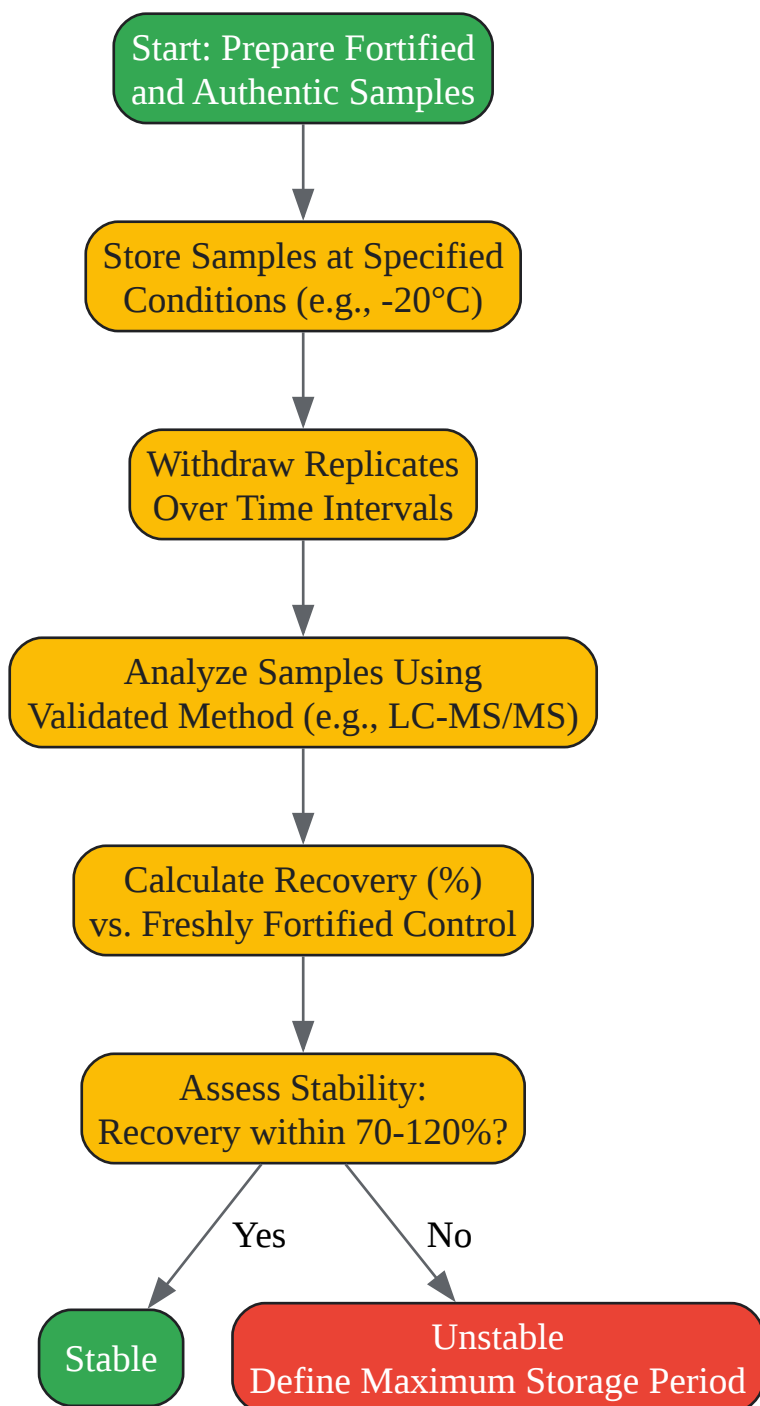
## Evidence of Storage Stability Assessment

The table below summarizes the key studies that mention storage stability testing for **tebufenpyrad**, confirming its importance in method validation.

Study Focus (Crop)	Storage Stability Findings	Citation
Aster Scaber	Recovery rates tested after <b>150 and 162 days</b> of frozen storage (below -20°C).	[1]
Angelica Leaves	Method accuracy (including storage stability) was validated, falling within the acceptable range of <b>70–120%</b> (RSD ≤ 20%).	[2]
General Requirement	A fully validated <b>storage stability study in high oil content commodities</b> was identified as a required data gap during the EU's MRL review.	[3] [4]

## Reconstructed Workflow for Storage Stability Testing

The following diagram illustrates the general workflow for conducting a storage stability study, based on standard practices in the field.



[Click to download full resolution via product page](#)

The specific experimental details, while not fully elaborated in the search results, can be inferred from standard practices [2] [1]:

- **Sample Preparation:** Homogenized crop samples are fortified with a known concentration of **tebufenpyrad** standard or collected from field trials. These are stored in sealed containers.

- **Storage Conditions:** Studies are typically conducted at the intended long-term storage temperature, most commonly **-20°C** or lower.
- **Analysis Intervals:** Replicate samples are withdrawn and analyzed at predetermined time points (e.g., 0, 30, 90, 150, 180 days) over an extended period.
- **Stability Criterion:** The residue concentration measured in the stored samples is compared to the concentration in a freshly fortified control. The compound is considered stable if the mean recovery is within the acceptable range of **70-120%**, with a relative standard deviation (RSD) of  $\leq 20\%$  [2].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Dissipation Kinetics and Risk Assessment of Spirodiclofen ... [pmc.ncbi.nlm.nih.gov]
2. Comparative Biological Half-Life of Penthiopyrad and ... [mdpi.com]
3. Evaluation of confirmatory data following the Article 12 ... [pmc.ncbi.nlm.nih.gov]
4. Evaluation of confirmatory data following the Article 12 MRL ... [efsa.europa.eu]

To cite this document: Smolecule. [Tebufenpyrad storage stability in crop samples]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b544821#tebufenpyrad-storage-stability-in-crop-samples>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)